Application Note: Synthesis of 2-Phenoxyethyl Acetate from Phenoxyethanol

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Compound of Interest

Compound Name:	*2-Phenoxybenzyl acetate*
CAS No.:	*39717-00-5*
Cat. No.:	*B2461470*

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Executive Summary & Critical Nomenclature Clarification

Scope of the Application Note

This guide details the synthesis of 2-Phenoxyethyl Acetate (CAS: 6192-44-5) via the esterification of Phenoxyethanol (CAS: 122-99-6).

CRITICAL SCIENTIFIC NOTICE: The request specified the synthesis of **2-Phenoxybenzyl acetate** from Phenoxyethanol. This presents a structural incompatibility.

- Starting Material: Phenoxyethanol is an aliphatic alcohol ether (

).
- Requested Target: **2-Phenoxybenzyl acetate** implies a benzyl alcohol derivative (

).

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- Chemical Reality: Converting an ethyl chain directly into a benzyl group requires carbon-carbon bond cleavage and ring re-functionalization, which is not a standard synthetic pathway.

Correction: This protocol assumes the user intends to synthesize the direct ester derivative of the starting material (2-Phenoxyethyl Acetate). However, for researchers specifically requiring **2-Phenoxybenzyl Acetate** (CAS: 39717-00-5), a separate "Route B" is provided in Section 4 using the correct precursor (2-Phenoxybenzyl alcohol).

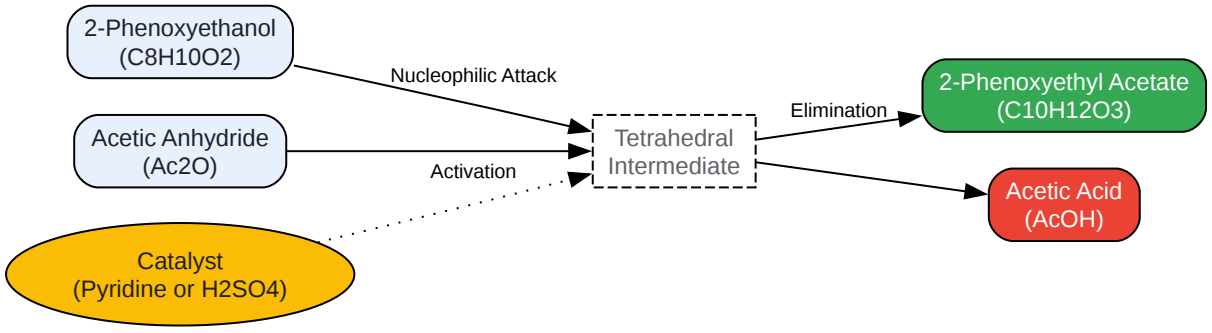
Applications

- Fragrance & Flavor: 2-Phenoxyethyl acetate is used as a fixative with mild, rose-like, and honey notes.
- Solvents: High-boiling solvent for resins and cellulose acetate.
- Pharmaceutical Intermediates: Precursor for specific ether-linked APIs.

Chemical Reaction & Mechanism

The synthesis is a nucleophilic acyl substitution (esterification). The hydroxyl group of 2-phenoxyethanol attacks the carbonyl carbon of acetic anhydride, facilitated by a basic catalyst (Pyridine) or an acid catalyst.

Reaction Scheme (Graphviz)



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Figure 1: Reaction pathway for the acetylation of 2-phenoxyethanol.

Protocol A: Synthesis of 2-Phenoxyethyl Acetate (Direct Route)

Target Molecule: 2-Phenoxyethyl Acetate (CAS: 6192-44-5) Starting Material: 2-Phenoxyethanol Yield Expectation: 85-95%

Materials & Reagents

Reagent	CAS No.[1][2][3]	Equiv.	Role
2-Phenoxyethanol	122-99-6	1.0	Substrate
Acetic Anhydride	108-24-7	1.2 - 1.5	Acylating Agent
Pyridine	110-86-1	1.5 - 2.0	Base/Catalyst
Dichloromethane (DCM)	75-09-2	Solvent	Extraction
HCl (1M)	7647-01-0	Wash	Neutralize Pyridine

Step-by-Step Methodology

Step 1: Reaction Setup

- Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Add 2-Phenoxyethanol (13.8 g, 100 mmol) to the flask.
- Add Pyridine (16 mL, ~200 mmol). Note: Pyridine acts as both solvent and acid scavenger.
- Place the flask in an ice bath (0°C). The reaction is exothermic.
- Add Acetic Anhydride (14 mL, ~150 mmol) dropwise over 15 minutes via an addition funnel or syringe.

Step 2: Reaction Phase

- Remove the ice bath and allow the mixture to warm to Room Temperature (RT).

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- Stir at RT for 3–4 hours.
  - Optimization: For faster kinetics, heat to 60°C for 1 hour.
- TLC Monitoring: Use Silica Gel plates (Eluent: 20% Ethyl Acetate in Hexane).
  - Starting Material Rf: ~0.3
  - Product Rf: ~0.6 (Distinct spot, UV active).

Step 3: Quenching & Workup

- Pour the reaction mixture carefully into 100 mL of ice-cold water to hydrolyze excess acetic anhydride. Stir vigorously for 10 minutes.
- Transfer to a separatory funnel.
- Extract with Dichloromethane (DCM) (3 x 50 mL).
- Combine organic layers.[4]
- Wash Sequence (Critical for Purity):
  - Wash 2x with 1M HCl (50 mL) to remove Pyridine (converts to water-soluble pyridinium chloride).
  - Wash 1x with Saturated $NaHCO_3$ (50 mL) to remove residual acetic acid.
  - Wash 1x with Brine (50 mL).

Step 4: Purification

- Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4.
- Filter and concentrate under reduced pressure (Rotary Evaporator) to yield a crude oil.
- Distillation: Perform vacuum distillation for high purity.
  - Boiling Point: ~135-140°C at 10 mmHg (Lit. BP ~243°C at atm).

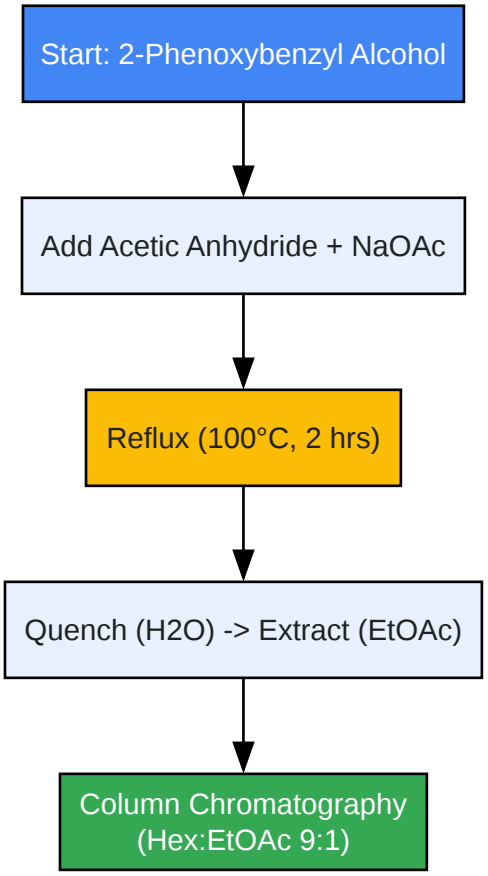
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- Collect the clear, colorless liquid.[5][6]

Protocol B: Synthesis of **2-Phenoxybenzyl Acetate** (Alternative Target)

Target Molecule: **2-Phenoxybenzyl Acetate** (CAS: 39717-00-5) Starting Material: 2-Phenoxybenzyl Alcohol (CAS: 13826-35-2) Note: This protocol is provided in case the user's intent was strictly the benzyl derivative, necessitating a change in starting material.

Workflow Diagram (Graphviz)



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Figure 2: Workflow for the acetylation of 2-phenoxybenzyl alcohol.

Methodology Summary

- Dissolution: Dissolve 2-Phenoxybenzyl Alcohol (10 mmol) in Toluene (20 mL).

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- Acylation: Add Acetic Anhydride (15 mmol) and Sodium Acetate (12 mmol) (anhydrous).
- Reflux: Heat to 100°C for 2 hours.
- Workup: Cool, wash with water and $NaHCO_3$. Dry organic layer.[4]
- Purification: Flash chromatography on silica gel.

Analytical Validation

Physical Properties Comparison

Property	2-Phenoxyethyl Acetate (Protocol A)	2-Phenoxybenzyl Acetate (Protocol B)
Molecular Formula		
Molecular Weight	180.20 g/mol	242.27 g/mol
Boiling Point (atm)	243°C	~330°C (est)
Appearance	Colorless Liquid	Viscous Oil / Low melting solid
Odor	Sweet, Rose-like	Faint, Balsamic

NMR Characterization (Protocol A Product)

To confirm the synthesis of 2-Phenoxyethyl Acetate:

- ^1H NMR ($CDCl_3$, 400 MHz):
  - 7.26–6.90 (m, 5H, Aromatic Ph).
  - 4.42 (t, 2H,
    ,
).
  - 4.18 (t, 2H,
    ,

).

- 2.08 (s, 3H,

).

- Interpretation: The shift of the ethylene protons and the presence of the singlet acetate peak at 2.08 ppm confirms esterification.

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